

Calcium Carbonate in Polymer Composites: Experimental Data

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Compound Focus: Calcium adipate

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The performance of CaCO_3 composites is significantly influenced by factors like surface modification, particle size, and the polymer matrix composition.

Table 1: Effect of Surface Modification on PBAT/ CaCO_3 Composite Properties

Property	Unmodified CaCO_3	Titanate-Modified CaCO_3 (1% TC-2)	PEG-Modified CaCO_3 (Optimal amount)	Source
Tensile Strength	Decreased by >30%	Increased to 20.55 MPa	Improved with optimal PEG loading [1]	[1]
Crystallization Temperature	–	Increased from 97.51°C to 99.67°C	–	[1]
Crystallinity	–	Increased from 7.09% to 14.83%	–	[1]
Thermal Stability	–	Decomposition temp. increased from 533.9°C to 566.1°C	–	[1]

Property	Unmodified CaCO ₃	Titanate-Modified CaCO ₃ (1% TC-2)	PEG-Modified CaCO ₃ (Optimal amount)	Source
Hydrophobicity	–	Water contact angle increased from 85.7° to 94.6°	–	[1]
Water Absorption	–	Decreased from 13% to 1%	–	[1]
Complex Viscosity	–	–	Decreased due to lubricating effect [2]	[2]

Table 2: Influence of Polymer Matrix and CaCO₃ Particle Size

Factor	Key Finding	Effect on Composite Performance	Source
Polymer Matrix (PLA/PBAT Ratio)	Nano-CaCO ₃ prevented PLA crystallization in PLA-rich matrices (90/10, 70/30) but not in PBAT-rich matrix (30/70).	Mechanical property enhancement was several times greater in PBAT-rich (PLA30) composites [3].	[3]
Particle Size	Smaller CaCO ₃ particles (e.g., 5 µm) generally led to better mechanical properties (tensile strength, elongation at break) in PBAT films [2].	Improved performance, though smaller particles can be harder to disperse without optimal surface modifier [2].	[2]

Experimental Protocols for CaCO₃ Composite Preparation

Here are detailed methodologies for preparing and testing CaCO₃ composites, as cited in the research:

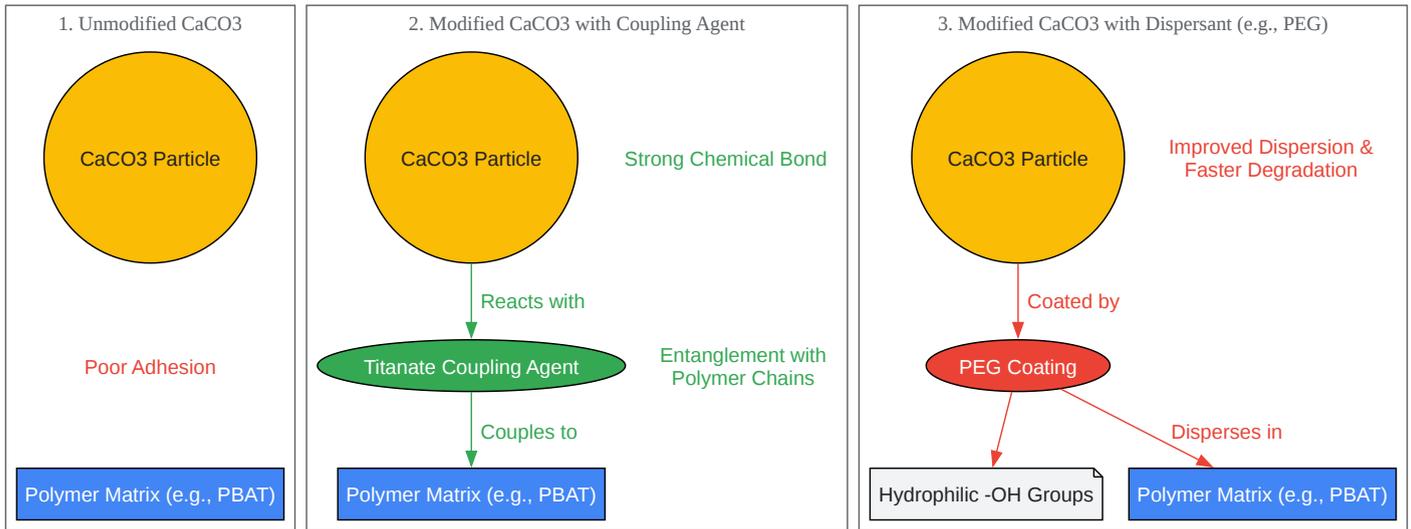
- **Composite Fabrication (Twin-Screw Extrusion & Injection Molding):** A common method involves dry blending PBAT with CaCO₃ (often pre-treated with a modifier). The mixture is then melt-blended using a twin-screw extruder with a temperature profile typically ranging from 170–190°C and a

specific screw speed (e.g., 60 rpm). The resulting compound is cooled, pelletized, and can be converted into test specimens using an injection molding machine [3] or a blow film machine for films [1] [2].

- **Filler Surface Modification:** To improve compatibility, CaCO_3 is often modified before blending. One protocol involves mixing CaCO_3 powder with a titanate coupling agent (e.g., TC-2) in a high-speed mixer for 15 minutes [1]. Alternatively, polyethylene glycol (PEG-600) can be used as a coating agent with a similar mixing process [2].
- **Degradation Testing:**
 - **Soil Degradation:** Samples are buried in soil (e.g., at a lake coast) for a set period (e.g., 92 days). Samples are retrieved monthly, cleaned, dried at room temperature, and then characterized for weight loss or property changes [2].
 - **Seawater Degradation:** Artificial seawater is prepared according to established formulas. A sand/mud layer is placed at the bottom of the container and covered with a mixture of artificial and natural seawater. Samples are immersed and held at a constant temperature (e.g., $20 \pm 2^\circ\text{C}$) for the duration of the test, with analysis performed at regular intervals [2].

Mechanism of Filler Modification

The following diagram illustrates how surface modifiers improve the interface between calcium carbonate and the polymer matrix, which is crucial for enhancing composite performance.



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References

1. Research on Properties of PBAT/CaCO₃ Composite Films ... [pmc.ncbi.nlm.nih.gov]
2. Properties and Degradability of Poly(Butylene Adipate-Co- ... [mdpi.com]
3. Effect of matrix composition on the performance of calcium ... [degruyterbrill.com]

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